

extraction procedure optimization Flufenacet oxalate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

[Get Quote](#)

Analytical Method for Flufenacet Oxalate

Although a specific extraction procedure was not found, a robust High-Performance Liquid Chromatography (HPLC) method for the analysis of **Flufenacet oxalate** has been published. This method can serve as a critical analytical endpoint for evaluating the efficiency of your extraction optimization experiments [1].

Chromatographic Conditions:

Parameter	Specification
Column	Newcrom R1 (reverse-phase) [1]
Mobile Phase	Acetonitrile/Water/Phosphoric Acid [1]
MS-Compatible Alternative	Replace Phosphoric Acid with Formic Acid [1]
Application	Analysis, impurity isolation, and pharmacokinetics [1]

Key Physicochemical Properties of Flufenacet Oxalate

Understanding the compound's properties is essential for rational extraction design. The following data, primarily based on its behavior as a soil metabolite, provides key insights [2].

Table 1: Identity and Physical Data

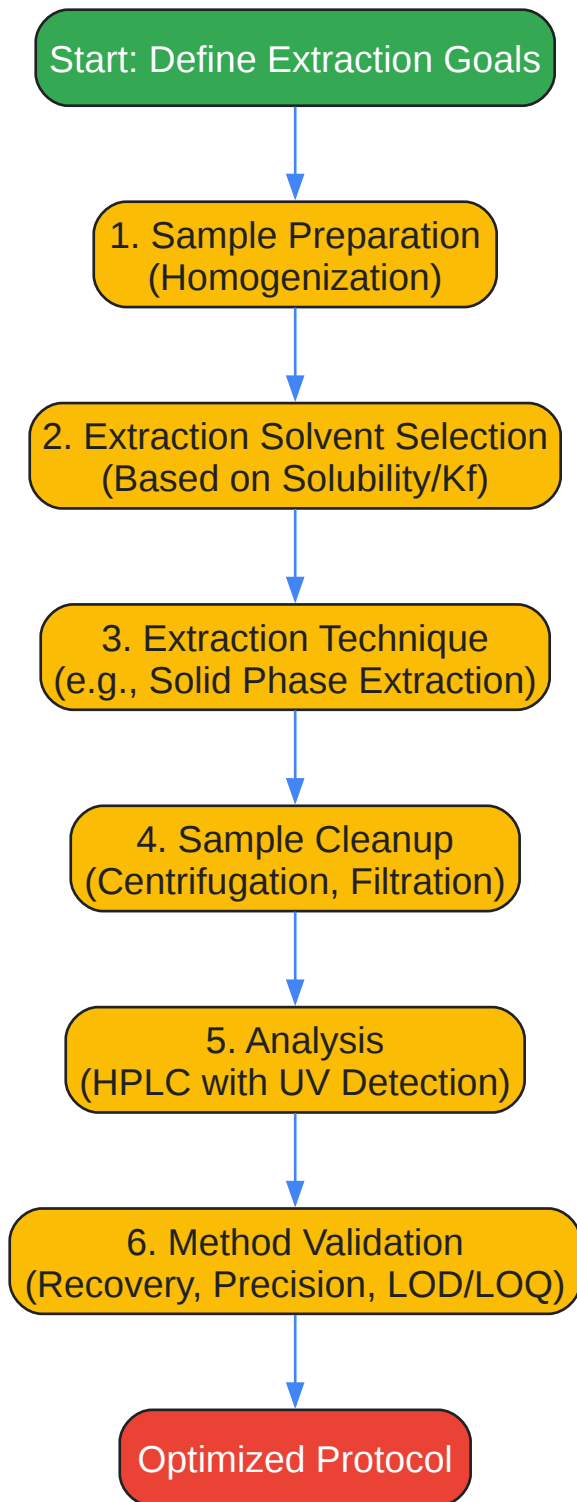
Property	Value / Description
CAS RN	201668-31-7 [2] [3]
IUPAC Name	(4-fluorophenyl)(propan-2-yl)aminoacetic acid [2]
Molecular Formula	C ₁₁ H ₁₂ FNO ₃ [2] [3]
Molecular Mass	225.22 g/mol [3]

Table 2: Environmental Fate & Extraction-Relevant Properties

Property	Value	Significance for Extraction
Soil Sorption (Kf)	0.132 (mL g ⁻¹) [2]	Very low adsorption to soil, suggesting high potential for extraction with polar solvents.
Organic Carbon Sorption (Kfoc)	10.6 (mL g ⁻¹) [2]	Classified as "Very mobile" in soil.
Aerobic Soil Degradation DT ₅₀	5.83 days (lab) [2]	Non-persistent; consider stability during extraction.

Workflow for Extraction Optimization

The diagram below outlines a systematic workflow for developing and validating an extraction protocol for **Flufenacet oxalate**.



[Click to download full resolution via product page](#)

Workflow Overview:

- **Sample Preparation:** Begin with homogenizing the sample matrix (e.g., soil, plant material) to ensure a uniform and representative material for extraction [4].
- **Extraction Solvent Selection:** The very low sorption (K_f) of **Flufenacet oxalate** suggests high solubility in polar solvents [2]. Method development should screen solvents like methanol, acetonitrile, and buffered aqueous solutions.
- **Extraction Technique: Solid Phase Extraction (SPE)** is a highly relevant technique for purifying and concentrating **Flufenacet oxalate** from complex samples, as it is commonly used for extracting pesticides from environmental and food matrices [4].
- **Sample Cleanup:** Post-extraction, use techniques like **centrifugation** and **filtration** to remove particulate matter, protecting analytical instrumentation and improving data quality [4].
- **Analysis:** Utilize the established HPLC method above for separation, detection, and quantification of the target analyte [1].
- **Method Validation:** Finally, validate the entire optimized protocol by determining key performance metrics such as recovery, precision, and Limits of Detection (LOD) and Quantification (LOQ) [5].

Key Considerations for Protocol Development

- **Addressing Matrix Effects:** Co-extracted compounds from your sample can interfere with analysis. To mitigate this, you can dilute the final extract, optimize the SPE cleanup, or use a more selective detection method [4].
- **Adopting a QbD Approach:** For a more robust and efficient development process, consider applying **Quality by Design (QbD)** principles. This involves using experimental designs (e.g., Box-Behnken) to systematically evaluate how factors like solvent composition, pH, and extraction time affect your results, understanding their interactions [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | SIELC Technologies Flufenacet [sielc.com]
2. (Ref: AE 0841913) Flufenacet oxalate [sitem.herts.ac.uk]
3. CAS No : 201668-31-7 | Product Name : Flufenacet oxalate [pharmaffiliates.com]

4. Steps | Thermo Fisher Scientific - US HPLC Method Development [thermofisher.com]

5. RP- HPLC Development and Validation for Estimation of... Method [biomedres.us]

To cite this document: Smolecule. [extraction procedure optimization Flufenacet oxalate]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b650731#extraction-procedure-optimization-flufenacet-oxalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com